Proper Disposal of (+)-Camphor: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*(+)-Camphor*
Cat. No.:	*B7767059*

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The safe and compliant disposal of **(+)-Camphor** is a critical aspect of laboratory safety and environmental responsibility. As a flammable solid with specific health hazards, proper handling and waste management procedures must be followed to mitigate risks. This guide provides essential safety information, procedural steps, and logistical details for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure that all appropriate personal protective equipment (PPE) is worn, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1][2] All handling of **(+)-Camphor** should occur in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhaling dust or vapors.[3] It is crucial to keep **(+)-Camphor** away from heat, sparks, open flames, and any other potential ignition sources, as it is a flammable solid.[2][3]

Quantitative Data for Disposal Considerations

The following table summarizes key quantitative data for **(+)-Camphor**, which is essential for its proper classification and handling as a hazardous material.

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Parameter	Value
UN Number	2717[3][4][5][6]
Proper Shipping Name	CAMPHOR[3][5][6]
Transport Hazard Class	4.1 (Flammable Solid)[3][4][5][6]
Packing Group	III[4][5][7]
Flash Point	60.0°C - 66°C[6][8][9][10]
Flammability Limits	LEL: 0.6%, UEL: 3.5%[6][8][9]
Autoignition Temperature	466°C - 467°C[6][8][9]
Aquatic Toxicity (LC50)	36 mg/L, 96 hours (Zebra danio)[10]

Step-by-Step Disposal Protocol

The disposal of **(+)-Camphor** is a regulated process, not an experimental one. The required methodology is dictated by local, regional, and national hazardous waste regulations.[5][11] The following steps provide a general framework for compliant disposal.

1. Waste Identification and Classification:

- Characterize the waste. Any unused or surplus **(+)-Camphor**, as well as materials significantly contaminated with it (e.g., paper towels, gloves from a spill cleanup), must be treated as hazardous waste.[1][11]
- The waste generator is responsible for correctly classifying the waste according to applicable regulations (e.g., US 40 CFR 262.11).[11] Given its properties, **(+)-Camphor** waste is classified as a flammable solid.[6]

2. Waste Collection and Containment:

- Collect **(+)-Camphor** waste in a designated, compatible, and properly sealed container to prevent leaks or spills.[8][12]

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- Ensure the container is clearly and accurately labeled as hazardous waste, listing "**(+)-Camphor**" as the primary component. Chemical mixtures must be identified with the percentage or volume of each component.[13]

- For spills, sweep up the solid material using non-sparking tools, place it into the designated waste container, and then decontaminate the spill area.[8][10] Avoid creating dust during cleanup.[4]

3. Waste Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.[2]

- Store containers away from incompatible materials, such as strong oxidizing agents, strong reducing agents, and chlorinated solvents.[11][14]

- Segregate flammable solid waste from other waste types like acids and bases.[13] Store in an approved flammables cabinet if possible.[6][8]

4. Arranging for Final Disposal:

- Do not dispose of **(+)-Camphor** down the drain or in regular municipal trash.[1][5][7]

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and final disposal.[3][4][11]

- The standard and recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3] Extra care must be taken during ignition due to the material's high flammability.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(+)-Camphor** in a laboratory setting.

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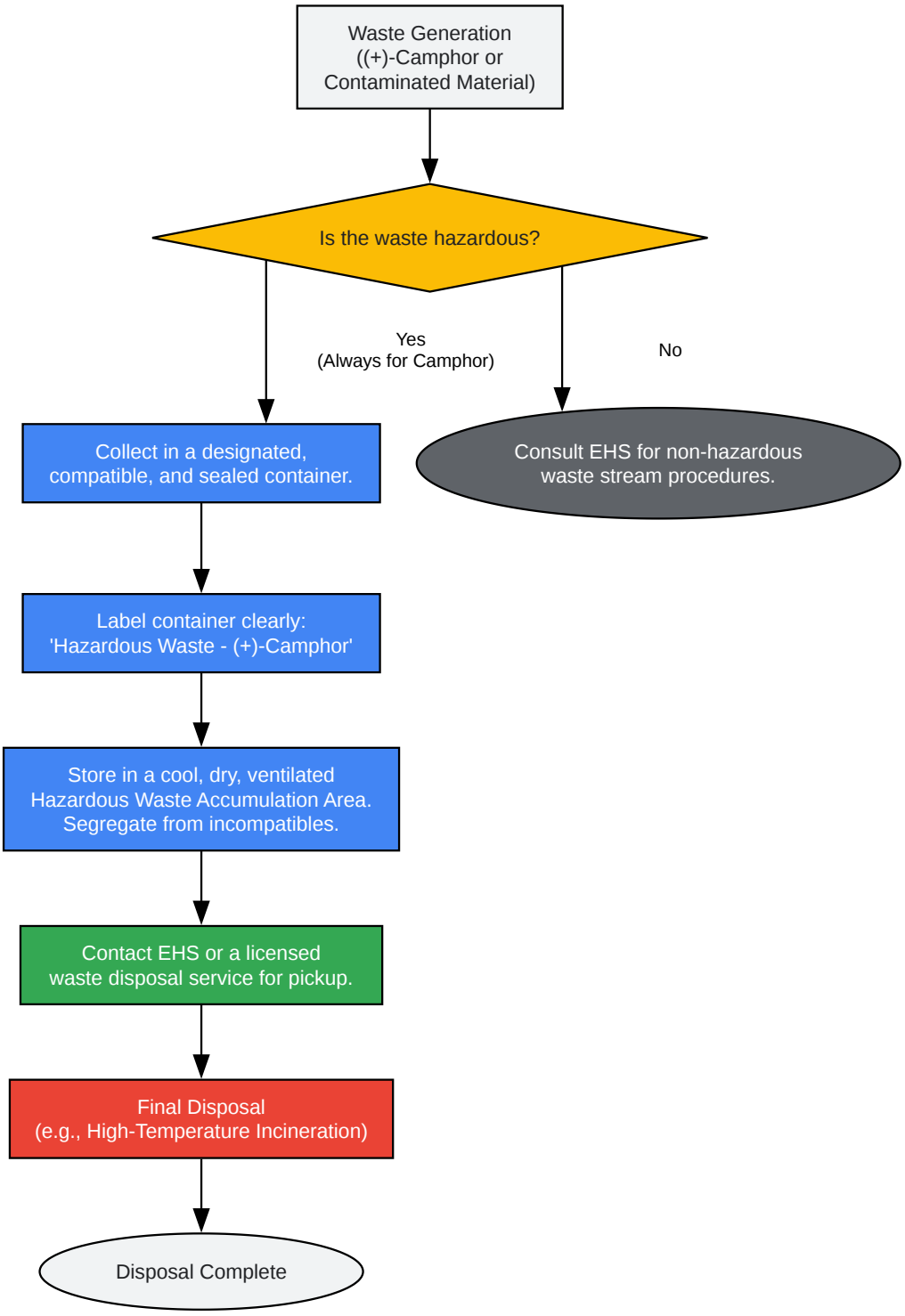

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Caption: Decision workflow for the proper disposal of **(+)-Camphor** waste.

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